

An In-depth Technical Guide to Methyl 4-(5-amino-2-pyridinyl)benzenecarboxylate

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Compound of Interest

Compound Name: Methyl 4-(5-amino-2-pyridinyl)benzenecarboxylate

Cat. No.: B1303682

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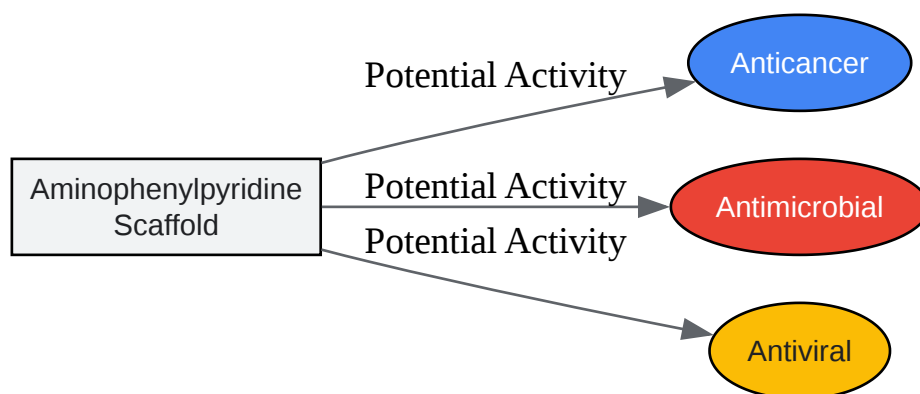
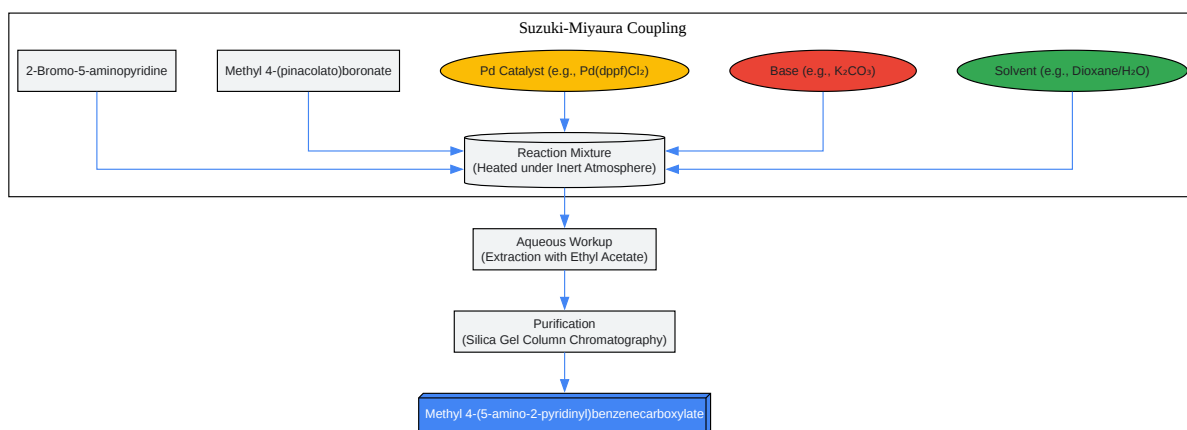
For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 4-(5-amino-2-pyridinyl)benzenecarboxylate is a bifunctional organic molecule featuring a 2-phenylpyridine scaffold. This structural motif is of significant interest in medicinal chemistry and materials science. The molecule combines a methyl benzoate unit, a common pharmacophore and synthetic handle, with a 5-aminopyridine moiety. The presence of the amino group provides a site for further functionalization, potentially modulating the compound's electronic properties and biological activity. Derivatives of 2-phenylpyridine are known to exhibit a range of biological activities, making this core structure a valuable starting point for drug discovery programs.^{[1][2]} This guide provides a comprehensive overview of its molecular structure, a proposed synthetic route, and predicted physicochemical and spectroscopic properties based on analogous compounds and established chemical principles.

Molecular Structure and Physicochemical Properties

The molecular structure of **Methyl 4-(5-amino-2-pyridinyl)benzenecarboxylate** consists of a pyridine ring substituted with an amino group at the 5-position and a methyl 4-benzoate group at the 2-position.



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References

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- 2. Frontiers | MgO NPs catalyzed the synthesis of novel pyridin-3-yl-pyrimidin-2-yl-aminophenyl-amide derivatives and evaluation of pharmacokinetic profiles and biological activity [frontiersin.org]
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